

PINN vs. Analytical Solutions for ODEs: A Comparative Guide

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A deep dive into the strengths and weaknesses of Physics-Informed Neural Networks against traditional analytical methods for solving ordinary differential equations.

In the landscape of scientific computing and drug development, the accurate solution of ordinary differential equations (ODEs) is a cornerstone for modeling dynamic systems. While analytical methods have long been the gold standard for their precision and interpretability, the advent of machine learning has introduced a powerful new contender: Physics-Informed Neural Networks (PINNs). This guide provides an objective comparison of these two approaches, supported by experimental data, to aid researchers, scientists, and drug development professionals in selecting the optimal method for their specific needs.

Core Concepts: A Tale of Two Methodologies

Analytical solutions represent a closed-form mathematical expression that exactly satisfies the given ODE. These solutions are derived through established mathematical techniques and provide a complete and continuous representation of the system's behavior. However, their applicability is often limited to linear ODEs or those with simple nonlinearities.

Physics-Informed Neural Networks (PINNs), on the other hand, are a class of neural networks that embed the governing physical laws, described by ODEs, directly into the learning process.

[1][2][3] Instead of relying solely on data, PINNs are trained to minimize a loss function that includes the residual of the ODE itself.[4][5] This allows them to approximate solutions even in the absence of extensive training data.[1]

Quantitative Performance Comparison

The following table summarizes the key performance differences between PINN and analytical solutions for ODEs based on published experimental data.

Metric	PINN Solutions	Analytical Solutions	Supporting Experimental Data/Observations
Accuracy	Can achieve high accuracy, with performance often comparable to traditional numerical methods, especially for stiff ODEs when using advanced techniques.[6][7]	The benchmark for accuracy, providing the exact solution.	For the stiff Prothero-Robinson ODE benchmark, PINNs with random projections consistently outperformed 2-stage Gauss and 3-stage Radau Runge-Kutta solvers in terms of accuracy for a range of time steps.[8]
Computational Cost	Training can be computationally expensive, particularly due to the need for computing high-order derivatives via automatic differentiation.[2][4][9] However, once trained, prediction is very fast.	The cost lies in the derivation process, which can be highly complex and time-consuming for intricate ODEs. Evaluation of the analytical function is typically very fast.	For a 2D Taylor-Green vortex problem, a PINN required approximately 32 hours of training to match the accuracy of a finite-difference simulation that took less than 20 seconds. [9]

Applicability	Broadly applicable to a wide range of linear and non-linear ODEs, including those with complex boundary conditions and in high-dimensional spaces. [1][3] Particularly useful for inverse problems.[3][10]	Limited to ODEs for which an analytical solution can be derived. Not all differential equations have a closed-form solution.[11]	PINNs have been successfully applied to solve various engineering tasks, including heat flow and fluid dynamics problems.[10]
Data Requirements	Can be trained with sparse or noisy data by leveraging the physical constraints of the ODE.[1][2] In some cases, they can be trained without any labeled data.[4][12]	Does not require any data, as the solution is derived directly from the equation.	PINNs can integrate data-driven information with physics-based knowledge, leading to more accurate simulations, especially when experimental data is sparse.[1][10]
Stiff ODEs	Standard PINN methodologies may struggle with stiff systems of ODEs.[6] [13] However, frameworks combining PINNs with other techniques like the theory of functional connections (X-TFC) have shown high efficiency and accuracy.[3][6]	Analytical solutions, when available, handle stiffness without issue.	The X-TFC framework, which combines PINNs with functional connections, has been shown to be efficient and robust in solving stiff chemical kinetic problems without requiring artifacts to reduce stiffness.[6]

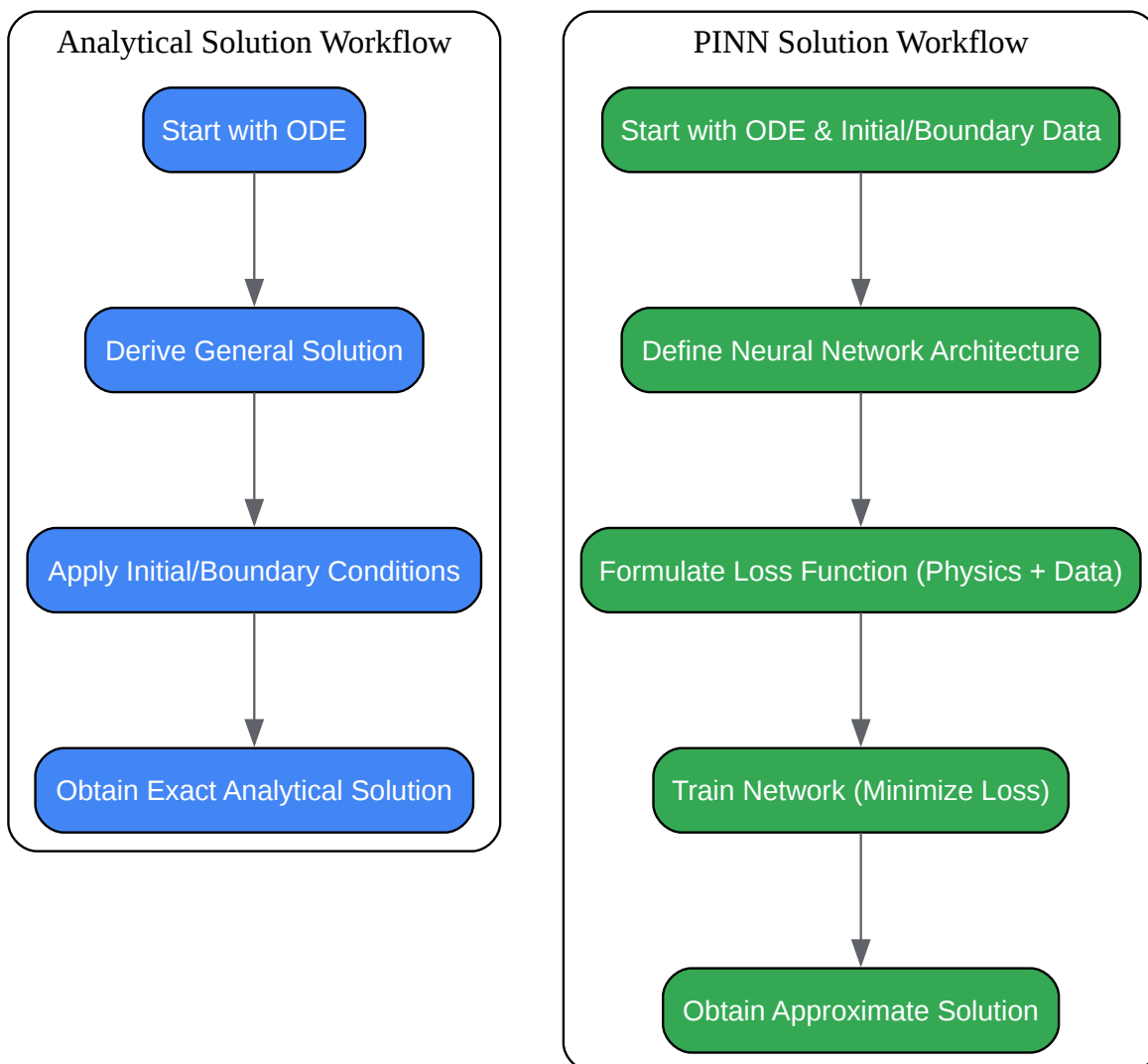
Experimental Protocols: A Glimpse into the Methodology

The comparative data presented is often derived from studies that follow a structured experimental protocol:

- **Problem Definition:** A specific ODE, often with a known analytical solution for benchmarking, is chosen. This can range from simple linear equations to complex, non-linear, and stiff systems found in chemical kinetics or fluid dynamics.[\[13\]](#)
- **PINN Implementation:**
 - **Network Architecture:** A neural network, typically a multi-layer perceptron, is defined. The architecture (number of hidden layers and neurons per layer) is a critical hyperparameter. [\[5\]](#)
 - **Loss Function:** A composite loss function is constructed. This includes a "physics loss" that penalizes the network's output for not satisfying the ODE, and a data loss that measures the discrepancy between the network's prediction and any available initial or boundary condition data.[\[4\]](#)[\[11\]](#)[\[14\]](#)
 - **Training:** The network is trained by minimizing the total loss function using an optimizer like Adam or L-BFGS.[\[4\]](#)[\[5\]](#) Collocation points are sampled across the domain to enforce the physics loss.[\[4\]](#)
- **Analytical Solution:** The exact solution to the ODE is derived using standard mathematical techniques.
- **Comparison:** The PINN's predicted solution is compared against the analytical solution. Key metrics for comparison include the L2 relative error, mean squared error, and the computational time required for both training the PINN and evaluating the analytical solution. [\[15\]](#)[\[16\]](#)

Visualizing the Workflows

The distinct approaches of analytical and PINN methodologies for solving ODEs can be visualized through their respective workflows.

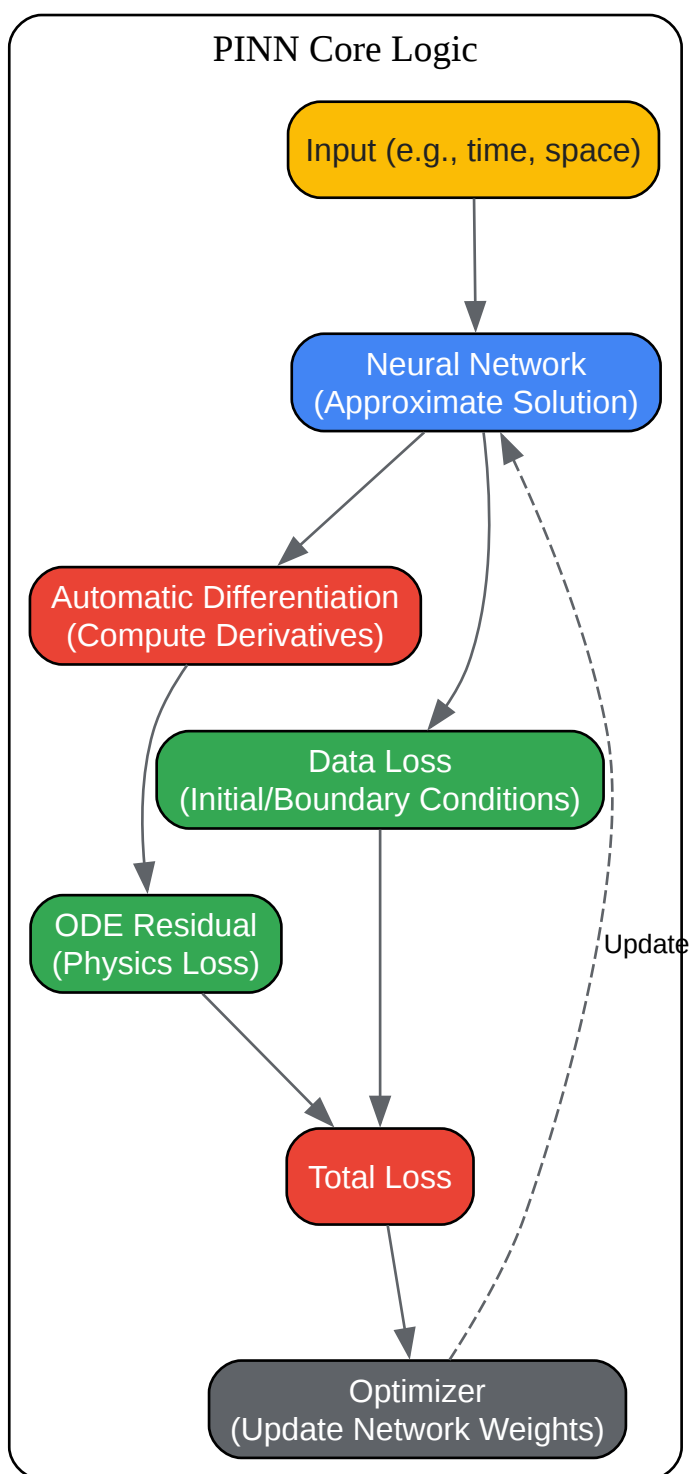


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Caption: Workflows for analytical and PINN-based ODE solutions.

Signaling Pathways and Logical Relationships

The core logic of a PINN involves a feedback loop where the governing physical equation informs the training of the neural network.



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Caption: The logical feedback loop within a PINN's training process.

Conclusion: Choosing the Right Tool for the Job

Both analytical and PINN-based approaches offer distinct advantages and are suited for different scenarios.

Choose analytical solutions when:

- An exact, closed-form solution is required.
- The governing ODE is linear or has a known solution method.
- Interpretability of the solution's functional form is paramount.

Choose PINN solutions when:

- No analytical solution exists for the ODE.
- The problem involves complex, non-linear dynamics.
- You are working with sparse or noisy data and want to leverage the underlying physics.
- The problem is high-dimensional, where traditional numerical methods face the "curse of dimensionality."[\[17\]](#)
- You need to solve inverse problems, such as parameter estimation.[\[3\]](#)

While PINNs present challenges, such as the computational cost of training and the potential for training difficulties, their flexibility and broad applicability make them a powerful tool in the arsenal of researchers and scientists.[\[2\]](#)[\[9\]](#) As research in this area continues, the performance and ease of use of PINNs are expected to improve, further solidifying their role in scientific computing and drug development.

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References

- [1. isscongress.com \[isscongress.com\]](#)
- [2. mathworks.com \[mathworks.com\]](#)
- [3. Physics-informed neural networks - Wikipedia \[en.wikipedia.org\]](#)
- [4. medium.com \[medium.com\]](#)
- [5. youtube.com \[youtube.com\]](#)
- [6. Physics-informed neural networks and functional interpolation for stiff chemical kinetics - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [7. themoonlight.io \[themoonlight.io\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
- [9. proceedings.scipy.org \[proceedings.scipy.org\]](#)
- [10. researchgate.net \[researchgate.net\]](#)
- [11. mathworks.com \[mathworks.com\]](#)
- [12. researchgate.net \[researchgate.net\]](#)
- [13. pubs.aip.org \[pubs.aip.org\]](#)
- [14. GitHub - AmerFarea/ODE-PINN \[github.com\]](#)
- [15. proceedings.com \[proceedings.com\]](#)
- [16. PinnDE: Physics-Informed Neural Networks for Solving Differential Equations \[arxiv.org\]](#)
- [17. Characteristic Performance Study on Solving Oscillator ODEs via Soft-constrained Physics-informed Neural Network with Small Data \[arxiv.org\]](#)
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